

Taraxasteryl acetate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Taraxasteryl acetate

Cat. No.: B197923

[Get Quote](#)

An In-depth Technical Guide to **Taraxasteryl Acetate**

Introduction

Taraxasteryl acetate is a pentacyclic triterpenoid, an acetylated derivative of taraxasterol.[1] This naturally occurring compound is found in various plants, notably within the Asteraceae (Compositae) family, including dandelions (*Taraxacum officinale*), *Pluchea sagittalis*, *Calotropis gigantea*, and *Lactuca virosa*. [1][2][3][4] It has garnered significant attention from the scientific community for its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and antibacterial properties. [2][5][6] This document provides a comprehensive overview of its chemical structure, physicochemical properties, biological activities, and the experimental protocols used to elucidate these characteristics.

Chemical Structure and Identification

Taraxasteryl acetate possesses a complex pentacyclic structure. Its chemical identity is defined by several key identifiers.

- IUPAC Name: [(3S,4aR,6aR,6bR,8aR,12S,12aR,14aR,14bR)-4,4,6a,6b,8a,12,14b-heptamethyl-11-methylidene-1,2,3,4a,5,6,6a,7,8,9,10,12,12a,13,14,14a-hexadecahydropicen-3-yl] acetate[7]
- Synonyms: Taraxasterol acetate, Lactucerin, Lactucone, Saussurol acetate, NSC-401400[8][9][10]

- CAS Number: 6426-43-3[8][9]
- Molecular Formula: C₃₂H₅₂O₂[7][8][9]
- InChI Key: SFEUTIOWNUGQMZ-ZHLOSDGBSA-N[7][11]
- SMILES: C[C@H]1[C@@H]2[C@H]3CC[C@@H]4[C@]5(CC--INVALID-LINK--OC(=O)C)C[7]

Physicochemical Properties

The physical and chemical properties of **taraxasteryl acetate** are summarized in the table below. It is characterized as a white, crystalline solid or powder.[3][9] It is generally insoluble in water but shows solubility in organic solvents like chloroform, acetone, ethanol, methanol, and DMSO.[3][9][10]

| Property | Value | Source(s) |
|--------------------------------------|---|----------------|
| Molecular Weight | 468.75 g/mol (also reported as 468.8 g/mol) | [8][9][10][12] |
| Melting Point | 251-252 °C | [3][8][9] |
| Boiling Point | 502.8 ± 19.0 °C (Predicted) | [3][9] |
| Density | 1.016 g/cm ³ (also reported as 1.01±0.1 g/cm ³ predicted) | [8][9] |
| Appearance | White powder / Colorless needle crystal | [3][9] |
| Solubility | Insoluble in water.[3][9][13] Soluble in chloroform, acetone, methanol, ethanol, and DMSO. [3][9] Slightly soluble in DMSO at ~0.1 mg/mL.[10][14] | |
| Optical Rotation ([α] _D) | +100.5° | [15] |

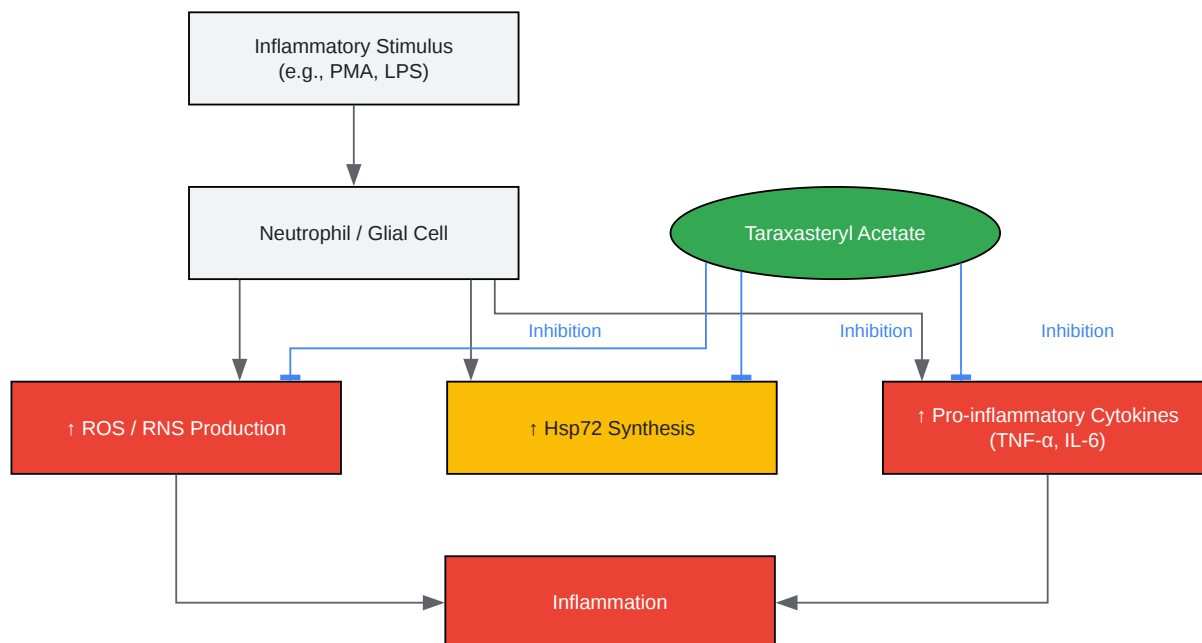
Biological Activities and Mechanism of Action

Taraxasteryl acetate exhibits a range of biological activities, which are areas of active investigation for drug development professionals.

Anti-Inflammatory Activity

Taraxasteryl acetate has demonstrated significant anti-inflammatory effects in various experimental models.^{[5][6]} It has been shown to be effective in reducing edema induced by agents like carrageenan, formaldehyde, phorbol 12-myristate 13-acetate (PMA), croton oil, and arachidonic acid.^{[2][4][14]}

The mechanism of its anti-inflammatory action involves the modulation of cellular responses to inflammatory stimuli. It can reduce the production of reactive oxygen species (ROS) and reactive nitrogen species (RNS) in stimulated human neutrophils.^[4] Furthermore, it exhibits a dual effect on heat shock protein 72 (Hsp72), inhibiting its synthesis in stimulated neutrophils while increasing its production in unstimulated cells.^{[4][10][11]} Molecular docking studies suggest a high binding affinity to pro-inflammatory targets like TNF- α , potentially inhibiting downstream signaling.^{[1][2]}

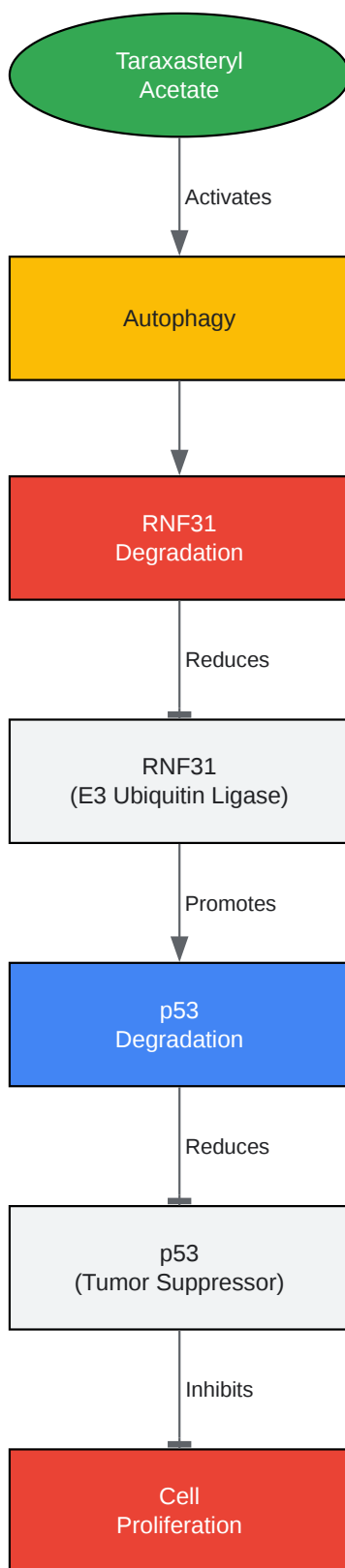


[Click to download full resolution via product page](#)

Caption: Anti-inflammatory mechanism of **Taraxasteryl Acetate**.

Anti-Cancer Activity

Recent studies have highlighted the potential of **taraxasteryl acetate** as an anti-cancer agent, particularly in colorectal cancer.[5][16] Its mechanism involves the promotion of autophagy, a cellular degradation process.[5] This induced autophagy leads to the degradation of RNF31, an E3 ubiquitin ligase.[5][10][14] The reduction in RNF31 levels prevents the degradation of the tumor suppressor protein p53, leading to its accumulation and subsequent inhibition of cancer cell proliferation.[5][16]



[Click to download full resolution via product page](#)

Caption: RNF31/p53 axis inhibition by **Taraxasteryl Acetate**.

Antibacterial Activity

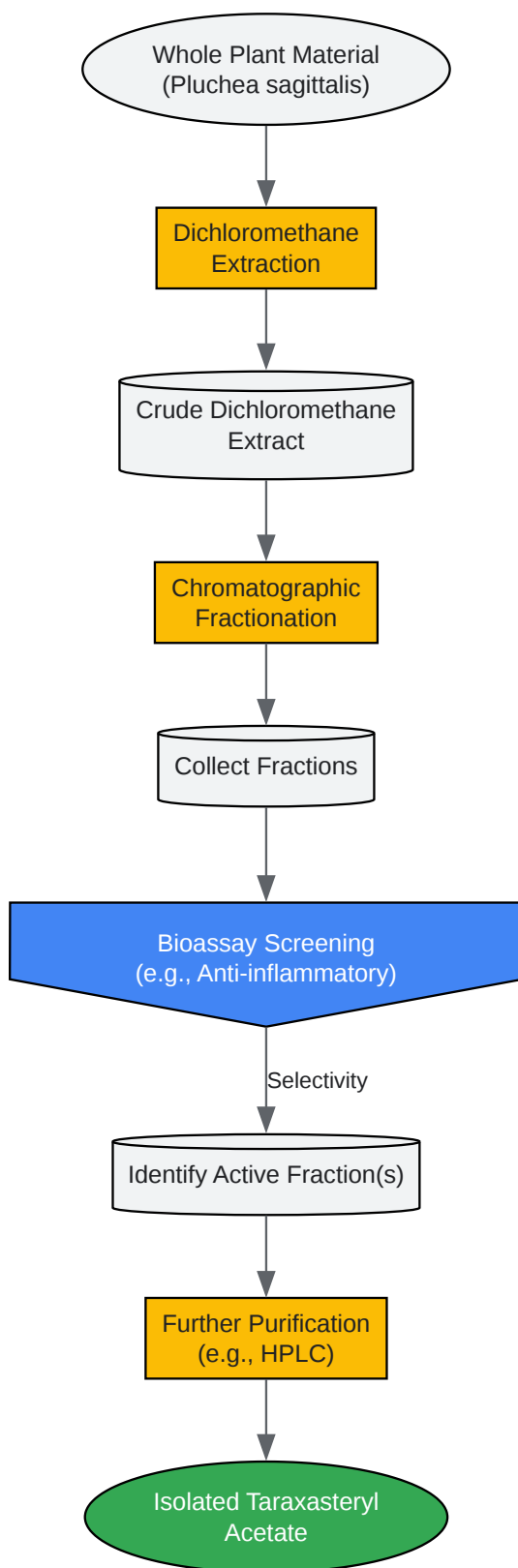
Taraxasteryl acetate also displays potential as a broad-spectrum antibacterial agent, showing activity against various disease-associated microorganisms.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Experimental Protocols

This section details the methodologies for key experiments cited in the literature for the study of **taraxasteryl acetate**.

Bioassay-Directed Isolation from *Pluchea sagittalis*

This protocol outlines a typical method for isolating **taraxasteryl acetate** from a plant source based on its biological activity.[\[4\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for bioassay-directed isolation.

- **Extraction:** The whole plant material of *Pluchea sagittalis* is extracted with dichloromethane.
- **Fractionation:** The resulting crude extract is subjected to column chromatography to separate it into various fractions.
- **Bioassay Screening:** Each fraction is tested for biological activity (e.g., inhibition of ROS production in neutrophils).
- **Isolation and Purification:** The fraction demonstrating the highest activity is selected for further purification using techniques like High-Performance Liquid Chromatography (HPLC) to yield pure **taraxasteryl acetate**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

In Vivo Mouse Ear Edema Assay

This assay is used to evaluate the topical anti-inflammatory activity of **taraxasteryl acetate**.^[4]
^[14]

- **Animal Model:** Mice (e.g., inbred strains) are used for the experiment.
- **Induction of Edema:** A topical irritant such as phorbol 12-myristate 13-acetate (PMA), croton oil, or arachidonic acid is applied to the surface of the mouse's ear to induce inflammation and swelling (edema).
- **Treatment:** A solution of **taraxasteryl acetate** (e.g., 46 μ g/ear) in a suitable vehicle is applied topically to the same ear.^[14] A control group receives the vehicle only.
- **Measurement:** After a specified period, the mice are euthanized, and a standardized circular section is punched out from both the treated and untreated ears.
- **Analysis:** The weight of the ear punch is measured. The anti-inflammatory effect is quantified by the reduction in the weight of the ear punch from the treated group compared to the control group.

In Vitro Neutrophil ROS Production Assay

This cellular assay measures the effect of **taraxasteryl acetate** on the production of reactive oxygen species by immune cells.[\[4\]](#)[\[10\]](#)

- **Cell Isolation:** Human neutrophils are isolated from the peripheral blood of healthy donors.
- **Cell Culture:** The isolated neutrophils are maintained in an appropriate culture medium.
- **Treatment:** The cells are pre-incubated with varying concentrations of **taraxasteryl acetate** (e.g., 10 and 100 μ M) or a vehicle control.[\[10\]](#)[\[14\]](#)
- **Stimulation:** The neutrophils are then stimulated with an agent like PMA to induce an oxidative burst, leading to the production of ROS.
- **Detection:** ROS production is measured using a fluorescent probe (e.g., dichlorofluorescein diacetate) which becomes fluorescent upon oxidation. The fluorescence intensity is quantified using a plate reader or flow cytometry.
- **Analysis:** The reduction in fluorescence in the **taraxasteryl acetate**-treated groups compared to the stimulated control group indicates the inhibitory effect on ROS production.

In Vitro Colorectal Cancer Cell Proliferation Assay

This assay assesses the anti-proliferative effects of **taraxasteryl acetate** on cancer cells.[\[5\]](#)[\[10\]](#)

- **Cell Lines:** Human colorectal cancer cell lines (e.g., HCT116, SW480) are used.[\[10\]](#)
- **Cell Culture:** Cells are seeded in multi-well plates and allowed to adhere overnight.
- **Treatment:** The cells are treated with various concentrations of **taraxasteryl acetate** (e.g., 50 μ g/mL) for a specified duration (e.g., 24-72 hours).[\[10\]](#)
- **Proliferation Measurement:** Cell viability or proliferation is assessed using a standard method, such as the MTT assay or direct cell counting.

- Western Blot Analysis: To investigate the mechanism, protein lysates are collected from treated cells. Western blotting is performed to measure the levels of key proteins in the RNF31/p53 pathway, such as RNF31, p53, and the autophagy marker LC3-I/II.[10][14]
- Analysis: A decrease in cell viability and changes in protein levels consistent with the proposed mechanism (decreased RNF31, increased p53 and LC3-II) confirm the compound's activity.

Conclusion

Taraxasteryl acetate is a promising natural product with a well-defined chemical structure and a compelling profile of biological activities. Its demonstrated anti-inflammatory and anti-cancer effects, underpinned by specific molecular mechanisms such as the modulation of ROS production and the RNF31/p53 axis, make it a strong candidate for further investigation in drug discovery and development. The experimental protocols detailed herein provide a foundation for researchers to replicate and expand upon the existing body of knowledge surrounding this potent triterpenoid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Taraxasteryl Acetate [benchchem.com]
2. CAS 6426-43-3 | Taraxasteryl acetate [phytopurify.com]
3. taraxasterol acetate [chembk.com]
4. Activity of taraxasteryl acetate on inflammation and heat shock protein synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
5. medchemexpress.com [medchemexpress.com]
6. taraxasteryl acetate | Antibacterial | TargetMol [targetmol.com]
7. Taraxasteryl acetate | C32H52O2 | CID 13889352 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. Cas 6426-43-3,taraxasteryl acetate | lookchem [lookchem.com]

- 9. taraxasteryl acetate | 6426-43-3 [amp.chemicalbook.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. medkoo.com [medkoo.com]
- 12. apexbt.com [apexbt.com]
- 13. Showing Compound Taraxasterol acetate (FDB014604) - FooDB [foodb.ca]
- 14. caymanchem.com [caymanchem.com]
- 15. Taraxasterol [drugfuture.com]
- 16. Frontiers | The phytochemical and pharmacological profile of taraxasterol [frontiersin.org]
- To cite this document: BenchChem. [Taraxasteryl acetate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b197923#taraxasteryl-acetate-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com